Technical Safety Guide: 1-(Pyrazin-2-yl)piperidin-3-ol[1][2]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(Pyrazin-2-yl)piperidin-3-ol*
CAS No.:	*939986-87-5*
Cat. No.:	*B1501064*

Get Quote

Executive Summary

1-(Pyrazin-2-yl)piperidin-3-ol (CAS: 939986-87-5) is a heterocyclic building block frequently employed in the synthesis of central nervous system (CNS) active agents, particularly those targeting G-protein coupled receptors (GPCRs) such as serotonin (5-HT) and GABA receptors.[1][2][3][4]

As a specific research intermediate, comprehensive in vivo toxicological dossiers are not publicly available in the same depth as marketed pharmaceuticals.[2] Consequently, this guide synthesizes safety data using a Read-Across Methodology based on the structural core 1-(2-Pyrazinyl)piperazine and the physicochemical properties of the piperidine scaffold.[1][2] This approach provides a scientifically grounded risk profile for laboratory handling and drug development.[2]

Chemical Identity & Physicochemical Properties[2][4][5][6][7]

© 2026 BenchChem. All rights reserved.

Understanding the physicochemical state is the first line of defense in exposure control.[2] The presence of the hydroxyl group at the 3-position introduces hydrogen bonding capability, likely rendering the compound less volatile than its non-hydroxylated analogs but increasing water solubility.[1][2]

Property	Data	Note
IUPAC Name	1-(Pyrazin-2-yl)piperidin-3-ol	
CAS Number	939986-87-5	Verified Identifier
Molecular Formula	C9H13N3O	
Molecular Weight	179.22 g/mol	
Structure	Pyrazine ring coupled to N-1 of 3-hydroxypiperidine	
Physical State	Solid or Viscous Liquid	Depending on purity/polymorph
Solubility	DMSO, Methanol, Water (Moderate)	Polar hydroxyl group aids aqueous solubility
pKa (Calculated)	~13.5 (OH), ~2-3 (Pyrazine N)	Weakly basic core

Hazard Identification (GHS Classification)

Derived from structural analog analysis (Read-Across from 1-(2-Pyrazinyl)piperazine and Piperidine).[1][2]

Signal Word:DANGER

Core Hazards

The pyrazinyl-piperidine motif typically exhibits basicity and reactivity consistent with skin corrosion or severe irritation.[1][2]

© 2026 BenchChem. All rights reserved.

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	Category 4	Harmful if swallowed. [1][2]	H302
Skin Corrosion/Irritation	Category 1B / 2	Causes severe skin burns or skin irritation. [1][2]*	H314 / H315
Serious Eye Damage	Category 1	Causes serious eye damage.[1][2]	H318
STOT - SE	Category 3	May cause respiratory irritation.[1][2]	H335

> Scientific Note: While the parent piperidine is corrosive (Cat 1B), the addition of the pyrazine ring and the hydroxyl group reduces basicity (pKa reduction).[1][2] However, in the absence of specific corrosion testing, Category 1B (Corrosive) precautions must be adopted as the default safety standard to prevent irreversible injury.[1][2]

Toxicological Profile & Structural Alerts[2]

Structural Alert Analysis (SAR)

The toxicity of this compound is governed by two pharmacophores:[1][2]

- Pyrazine Ring: generally low acute toxicity but susceptible to metabolic oxidation.[1][2]
- Piperidine Ring: Associated with irritation and potential hERG channel inhibition (cardiotoxicity) when substituted with aryl groups.[1][2]

Analog Read-Across Data

Since specific LD50 data for CAS 939986-87-5 is limited, we utilize data from the closest structural analog, 1-(2-Pyrazinyl)piperazine (CAS 34803-68-4).[1][2]

- Acute Oral Toxicity: LD50 estimated between 300–2000 mg/kg (Rat).[1][2]
- Skin Sensitization: Potential sensitizer due to reactive amine functionality.[1][2]

© 2026 BenchChem. All rights reserved.

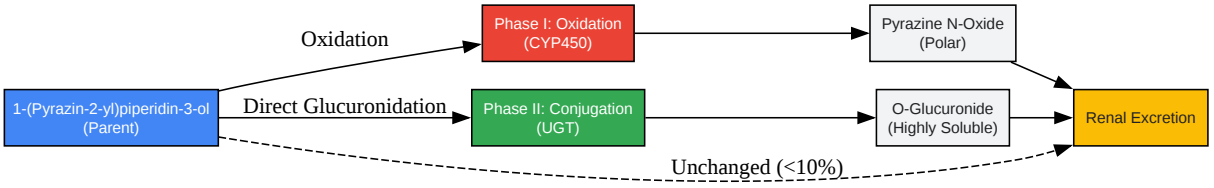
- Genotoxicity: Pyrazine derivatives generally test negative in Ames tests unless nitrosated.[1][2] Caution: Avoid concurrent storage with nitrosating agents to prevent nitrosamine formation.[1][2]

Metabolic Stability & Pathways

The metabolic fate of this compound dictates its systemic toxicity.[2] The primary clearance pathways are predicted to be:

- N-Oxidation: On the pyrazine nitrogen.[1][2]
- Glucuronidation: Direct conjugation at the 3-hydroxyl group (Phase II).[1][2]
- Ring Scission: Oxidative opening of the piperidine ring (minor).[1][2]

Visualization: Predicted Metabolic Fate



Click to download full resolution via product page

Caption: Predicted metabolic clearance showing Phase II Glucuronidation as the likely dominant detoxification pathway due to the accessible hydroxyl group.[1][2]

Experimental Protocols for Safety Assessment

For researchers introducing this compound into a new biological assay, the following validation steps are required to ensure data integrity and safety.

Protocol: Solubility & Stability Check

Objective: Determine stability in assay media (DMSO/Water) to prevent precipitation-induced false positives (cytotoxicity).

© 2026 BenchChem. All rights reserved.

- Preparation: Dissolve 10 mg of compound in 1 mL DMSO (Stock A).
- Dilution: Dilute Stock A 1:100 into PBS (pH 7.4).
- Observation: Vortex for 30 seconds.
  - Clear solution: Proceed to biological assay.[2][5]
  - Turbidity:[1][2][6][7] Compound is precipitating; reducing concentration or adding cyclodextrin is required.[2]
- LC-MS Verification: Inject sample at T=0 and T=24h to verify <5% degradation.

Protocol: Handling Spills (Solid/Liquid)

Objective: Safe containment of basic organic residue.

- PPE: Wear nitrile gloves (double layer recommended), lab coat, and safety goggles.[1][2]
- Neutralization: Do not use water immediately.[1][2] Cover spill with a dry absorbent mixed with a weak acid (e.g., citric acid powder) to neutralize the basic amine.[1][2]
- Cleanup: Sweep into a hazardous waste container labeled "Basic Organic Solid".
- Decontamination: Wipe surface with 10% ethanol followed by soap and water.[1][2]

Emergency Medical Response

© 2026 BenchChem. All rights reserved.

Exposure Route	Immediate Action	Rationale
Eye Contact	Rinse immediately with water for 15+ mins.[1][2] Lift eyelids.[2]	Basic amines can cause rapid corneal opacification.[2]
Skin Contact	Wash with soap and water.[1][2] Remove contaminated clothing.[2]	Prevent transdermal absorption and chemical burns.[2]
Ingestion	Do NOT induce vomiting.[1][2] Rinse mouth with water.[2]	Vomiting risks aspiration of corrosive material into lungs.[2]
Inhalation	Move to fresh air.[1][2][8] Support breathing if necessary.	Respiratory mucosal irritation is likely.[2]

References

- National Center for Biotechnology Information (2026).PubChem Compound Summary for CID 94459, 1-(2-Pyridyl)piperazine (Analogous Structure).[1][2] Retrieved from [Link][1][2]
- ECHA (European Chemicals Agency).Registration Dossier - Piperidine (Component Toxicity).[1][2] Retrieved from [Link][1][2]
- MySkinRecipes.Product Specification: 1-Pyrazin-2-yl-piperidin-3-ol (CAS 939986-87-5).[1][2][3][4] Retrieved from [Link][1][2][3][5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1707571-47-8 | 1-Benzyl-3-(piperazin-1-yl)pyrazin-2(1H)-one - AiFChem [aifchem.com]
- 2. Piperidine - Wikipedia [en.wikipedia.org]
- 3. 南京诺利斯医药科技有限公司【化学加会员】 [huaxuejia.cn]

- 4. 1-Pyrazin-2-yl-piperidin-3-ol [myskinrecipes.com]
- 5. [Relationship between the structure and biological activity of a series of N-arylbutenyl derivatives of piperidine] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 产品详-上海珂华生物有限公司 [coolpharm.com.cn]
- 7. 1-Pyrazin-2-yl-piperidin-3-ol | 湖南华腾制药有限公司_官网 [huatengsci.com]
- 8. Piperidine - Acute Exposure Guideline Levels for Selected Airborne Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Safety Guide: 1-(Pyrazin-2-yl)piperidin-3-ol[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1501064/docs#technical-safety-guide-1-pyrazin-2-yl-piperidin-3-ol-1-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.